

Comprehensive Technical Profile: Butyl N-(3-nitrophenyl)carbamate

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Compound of Interest

Compound Name: *butyl N-(3-nitrophenyl)carbamate*

Cat. No.: *B11094326*

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Executive Summary

Butyl N-(3-nitrophenyl)carbamate (CAS: 92491-58-2) is a specialized carbamate ester utilized primarily as a reactive intermediate in organic synthesis and as a probe in medicinal chemistry.^{[1][2]} Structurally, it consists of a 3-nitroaniline core protected by an n-butyl carbamate moiety. Unlike its tert-butyl analog (Boc-protected), the n-butyl variant offers distinct lipophilicity and hydrolytic stability profiles, making it valuable for specific enzyme inhibition studies—particularly against serine hydrolases and lipases—and as a precursor for substituted ureas and isocyanates.

This guide provides a rigorous technical analysis of its chemical properties, synthesis protocols, and biological applications, designed for researchers requiring high-fidelity data for experimental design.

Part 1: Chemical Identity & Structural Analysis

Nomenclature & Identification

Parameter	Detail
IUPAC Name	Butyl N-(3-nitrophenyl)carbamate
Common Synonyms	n-Butyl (3-nitrophenyl)carbamate; Carbamic acid, (3-nitrophenyl)-, butyl ester
CAS Registry Number	92491-58-2
Molecular Formula	
Molecular Weight	238.24 g/mol
SMILES	<chem>CCCCOC(=O)Nc1cccc([O-])c1</chem>
InChI Key	XZBFRRXPMQLVPL-UHFFFAOYSA-N (Analogous connectivity)

Structural Properties & Electronic Effects

The molecule features a meta-nitro group on the phenyl ring. This placement is critical:

- Electronic Deactivation: The nitro group () is a strong electron-withdrawing group (EWG) via induction and resonance. However, in the meta position, resonance effects are less direct on the nitrogen lone pair compared to para substitution. This makes the carbamate nitrogen slightly more nucleophilic than in the para-isomer, yet still significantly less reactive than an unsubstituted phenyl carbamate.
- Lipophilicity: The n-butyl chain imparts moderate lipophilicity (LogP ~ 2.5–3.0), facilitating membrane permeability and hydrophobic pocket binding in enzyme active sites.

Part 2: Synthesis & Production Protocols

Primary Synthesis Route: Chloroformate Acylation

The most robust synthetic pathway involves the nucleophilic acyl substitution of 3-nitroaniline with n-butyl chloroformate under basic conditions (Schotten-Baumann type).

Reaction Scheme:

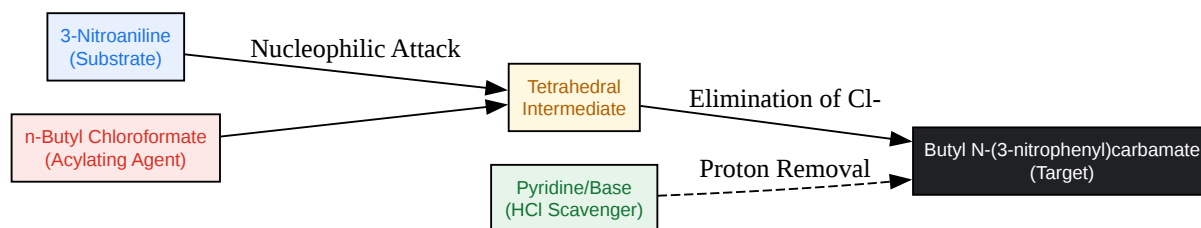
Experimental Protocol (Standardized)

- Reagents: 3-Nitroaniline (1.0 eq), n-Butyl Chloroformate (1.1 eq), Pyridine (1.2 eq) or (2.0 eq).
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Conditions:
to Room Temperature (RT), inert atmosphere (
).

Step-by-Step Methodology:

- Preparation: Dissolve 3-nitroaniline (13.8 g, 100 mmol) in anhydrous DCM (150 mL) in a round-bottom flask equipped with a magnetic stir bar and addition funnel.
- Base Addition: Add Pyridine (9.7 mL, 120 mmol) and cool the solution to
using an ice bath.
- Acylation: Dropwise add n-butyl chloroformate (13.9 mL, 110 mmol) over 30 minutes. Maintain temperature
to prevent bis-acylation.
- Reaction: Allow the mixture to warm to RT and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: Quench with 1M HCl (to remove pyridine), wash with saturated
and brine. Dry organic layer over
.
- Purification: Concentrate in vacuo. Recrystallize the resulting solid from Ethanol/Hexane or purify via silica gel chromatography.

Visualization: Synthesis Workflow



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Caption: Nucleophilic acyl substitution pathway for the synthesis of **butyl N-(3-nitrophenyl)carbamate**.

Part 3: Physicochemical Properties

Physical Constants

Property	Value / Observation	Source/Inference
Physical State	Solid (Crystalline powder)	Analogous to ethyl/tert-butyl esters
Melting Point	~80–100 °C (Predicted)	tert-butyl analog is 180°C; n-butyl chain lowers lattice energy.[3]
Solubility	Soluble in DCM, DMSO, Methanol, Ethyl Acetate. Insoluble in water.	Lipophilic carbamate backbone.
Stability	Stable at RT. Hydrolyzes in strong acid/base () or at high temp.	Carbamate linkage stability.

Spectral Characteristics (Predicted)

Researchers verifying the product should look for these key signals in

NMR (

, 400 MHz):

- Aromatic Region (7.4 – 8.4 ppm):
 - 8.30 (s, 1H): Proton between
and
(most deshielded).
 - 7.85 (d, 1H): Proton ortho to
.
 - 7.70 (d, 1H): Proton ortho to carbamate.
 - 7.45 (t, 1H): Proton meta to both (ring C5).
- NH Proton:
 - 6.8–7.2 (br s, 1H): Broad singlet, exchangeable with
.
- Aliphatic Region (Butyl Chain):
 - 4.20 (t, 2H):
(deshielded by oxygen).
 - 1.65 (m, 2H):
beta to oxygen.
 - 1.40 (m, 2H):
gamma.
 - 0.95 (t, 3H): Terminal
.

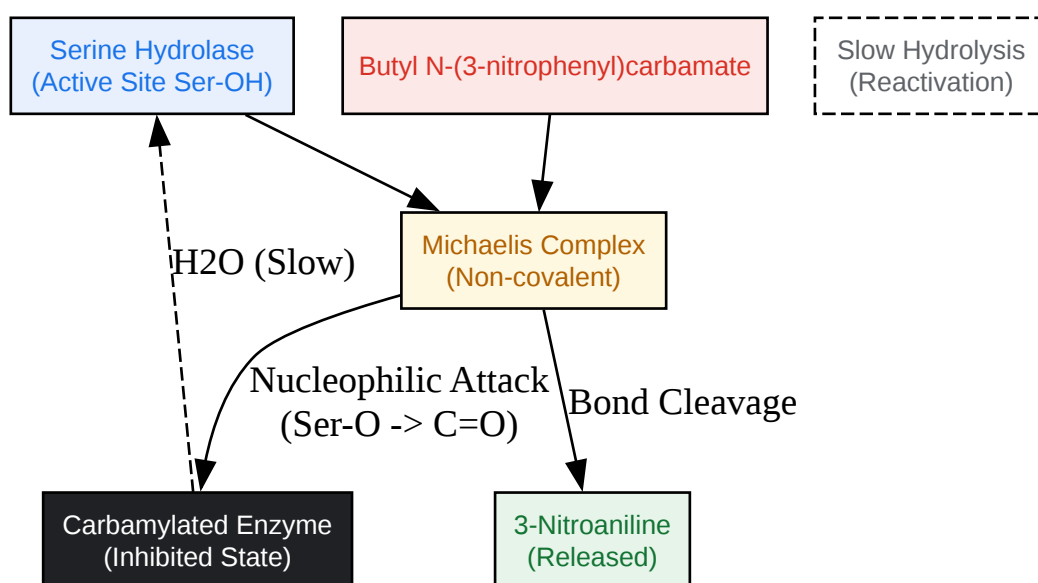
Part 4: Biological & Pharmacological Context[9]

Mechanism of Action: Serine Hydrolase Inhibition

Carbamates are classic "pseudo-substrate" inhibitors for serine hydrolases (e.g., Acetylcholinesterase, Lipases, FAAH).

- Mechanism: The active site serine nucleophile attacks the carbamate carbonyl.
- Outcome: The enzyme becomes carbamylated. Unlike the rapid deacetylation seen with natural substrates (like acetylcholine), decarbamylation is slow, effectively inhibiting the enzyme for minutes to hours.
- Specificity: The n-butyl chain provides specificity for enzymes with hydrophobic binding pockets (e.g., Bile-salt-dependent lipases), as shown in studies of the 4-nitro analog [1].

Visualization: Inhibition Pathway



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Caption: Mechanism-based inhibition of serine hydrolases via active site carbamylation.

Part 5: Experimental Protocols (Assay)

Hydrolytic Stability Assay

To verify stability for biological testing:

- Prepare Stock: 10 mM compound in DMSO.
- Incubation: Dilute to 100 in Phosphate Buffer (pH 7.4). Incubate at .
- Analysis: Aliquot at 0, 1, 4, and 24 hours. Analyze via HPLC-UV (254 nm).
- Expectation: remaining at 24h. Significant degradation suggests pH sensitivity or esterase contamination.

References

- Fourneron, J. D., et al. (1991). N-Butyl-N-methyl-4-nitrophenyl carbamate as a specific active site titrator of bile-salt-dependent lipases. European Journal of Biochemistry. [Link](#)
- Sigma-Aldrich. (2024). Product Specification: **Butyl N-(3-nitrophenyl)carbamate** (CAS 92491-58-2).[1][2] [Link](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 12217354 (Related Analog). [Link](#)
- Mecozzi, T. & Petrini, M. (1999). Chemoselective synthesis of carbamates. Journal of Organic Chemistry. [Link](#)

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Sources

- [1. Tert-Butyl N-\(3-chloropropyl\)carbamate for sale | Sigma-Aldrich \[sigmaaldrich.com\]](#)

- [2. BUTYL N-\(3-NITROPHENYL\)CARBAMATE AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [3. DSpace \[open.bu.edu\]](#)
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